

Pentaethylene Glycol: Application and Protocols for Protein Crystallization Screens

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pentaethylene glycol*

Cat. No.: *B054325*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Pentaethylene glycol (PEG 220), a low-molecular-weight polymer of ethylene glycol, is a valuable and versatile tool in the structural biology toolbox. It functions as both a precipitant and a cryoprotectant, offering unique advantages in protein crystallization screens. Its hygroscopic nature and ability to induce phase separation through excluded volume effects make it an effective agent for gently driving proteins out of solution and into a crystalline state. This application note provides detailed protocols and data for the use of **pentaethylene glycol** in protein crystallization, aiding researchers in optimizing their screening strategies and increasing the likelihood of obtaining high-quality crystals for structural analysis.

Physicochemical Properties

Understanding the physical and chemical properties of **pentaethylene glycol** is crucial for its effective application in crystallization experiments.

Property	Value	Reference
Molecular Formula	C10H22O6	[1][2]
Molecular Weight	238.28 g/mol	[1][2]
Synonyms	3,6,9,12-tetraoxatetradecane-1,14-diol, Pentaglycol	[3]
Appearance	Clear, colorless to yellow liquid	
Density	1.126 g/mL at 25 °C	
Boiling Point	184 °C at 2 mmHg	
Melting Point	-8.6 °C	
Refractive Index	n _{20/D} 1.462	
Water Solubility	Miscible	
Stability	Stable under normal conditions. Incompatible with strong oxidizing agents, acid chlorides, and acid anhydrides.	

Application in Protein Crystallization

Pentaethylene glycol is utilized in protein crystallization primarily in two roles: as a precipitating agent to induce crystal formation and as a cryoprotectant to prevent ice crystal formation during flash-cooling for X-ray diffraction data collection.

As a Precipitating Agent

Low-molecular-weight polyethylene glycols (PEGs), including **pentaethylene glycol**, act as effective precipitants by exerting a "volume exclusion" effect. By occupying a significant portion of the solvent volume, they reduce the amount of water available to solvate the protein molecules, thereby increasing the effective protein concentration and promoting the intermolecular interactions necessary for crystallization.

Pentaethylene glycol is a component of commercially available crystallization screens, such as the MORPHEUS and FUSION screens developed at the MRC Laboratory of Molecular Biology. In the FUSION screen, a mix of diethylene, triethylene, tetraethylene, and **pentaethylene glycol** is used at a concentration of 0.3 M each in one of the additive mixes. The MORPHEUS screen also includes a mix of n-ethylene glycols (where $n=2-5$), highlighting the utility of these short-chain PEGs in exploring a wider range of crystallization conditions.

As a Cryoprotectant

Low-molecular-weight PEGs are also excellent cryoprotectants. They can penetrate the solvent channels of a crystal lattice, displacing water molecules and preventing the formation of damaging ice crystals when the crystal is flash-cooled in liquid nitrogen. This vitrification of the solvent is essential for collecting high-quality diffraction data. The concentration of low-molecular-weight PEGs required for cryoprotection is typically in the range of 25-50% (v/v or w/v). Often, the concentration of the PEG used as a precipitant is sufficient for cryoprotection, or it can be increased slightly in the harvesting solution.

Experimental Protocols

The following protocols provide a general framework for using **pentaethylene glycol** in protein crystallization experiments. Optimization will be required for each specific protein.

Protocol 1: Vapor Diffusion Crystallization using Pentaethylene Glycol as a Precipitant

This protocol describes a typical hanging-drop vapor diffusion experiment. It can be adapted for sitting-drop and microbatch methods.

Materials:

- Purified protein solution (5-25 mg/mL in a suitable buffer)
- **Pentaethylene glycol** stock solution (e.g., 50% w/v in ultrapure water)
- Buffer stock solutions (e.g., 1 M Tris-HCl, 1 M HEPES, etc.)
- Salt stock solutions (e.g., 1 M NaCl, 1 M $(\text{NH}_4)_2\text{SO}_4$, etc.)

- Crystallization plates (e.g., 24-well or 96-well)
- Cover slips (for hanging drop)
- Micropipettes and tips

Procedure:

- Prepare the Reservoir Solution: In the wells of the crystallization plate, prepare a series of reservoir solutions containing varying concentrations of **pentaethylene glycol** (e.g., 5-30% w/v), a buffer to control the pH (e.g., 0.1 M), and potentially a salt (e.g., 0.1-0.2 M).
- Set up the Crystallization Drop:
 - Hanging Drop: On a siliconized cover slip, mix 1-2 μL of the protein solution with 1-2 μL of the reservoir solution. Invert the cover slip and seal the well of the crystallization plate.
 - Sitting Drop: In the designated drop chamber of a sitting drop plate, mix 1-2 μL of the protein solution with 1-2 μL of the reservoir solution. Seal the well.
- Incubation: Incubate the plates at a constant temperature (e.g., 4°C, 18°C, or 20°C) and monitor for crystal growth over several days to weeks.
- Optimization: If initial crystals are obtained, optimize the conditions by performing a finer screen around the successful condition, varying the concentrations of **pentaethylene glycol**, buffer pH, and salt, as well as the protein concentration and drop ratio.

Protocol 2: Cryoprotection of Protein Crystals using Pentaethylene Glycol

This protocol describes how to use **pentaethylene glycol** as a cryoprotectant for crystals grown in conditions that do not contain a sufficient concentration of a cryoprotectant.

Materials:

- Protein crystals in their mother liquor.

- Cryoprotectant solution: A solution containing the original mother liquor supplemented with a higher concentration of **pentaethylene glycol** (e.g., 25-40% v/v).
- Cryo-loops.
- Liquid nitrogen.

Procedure:

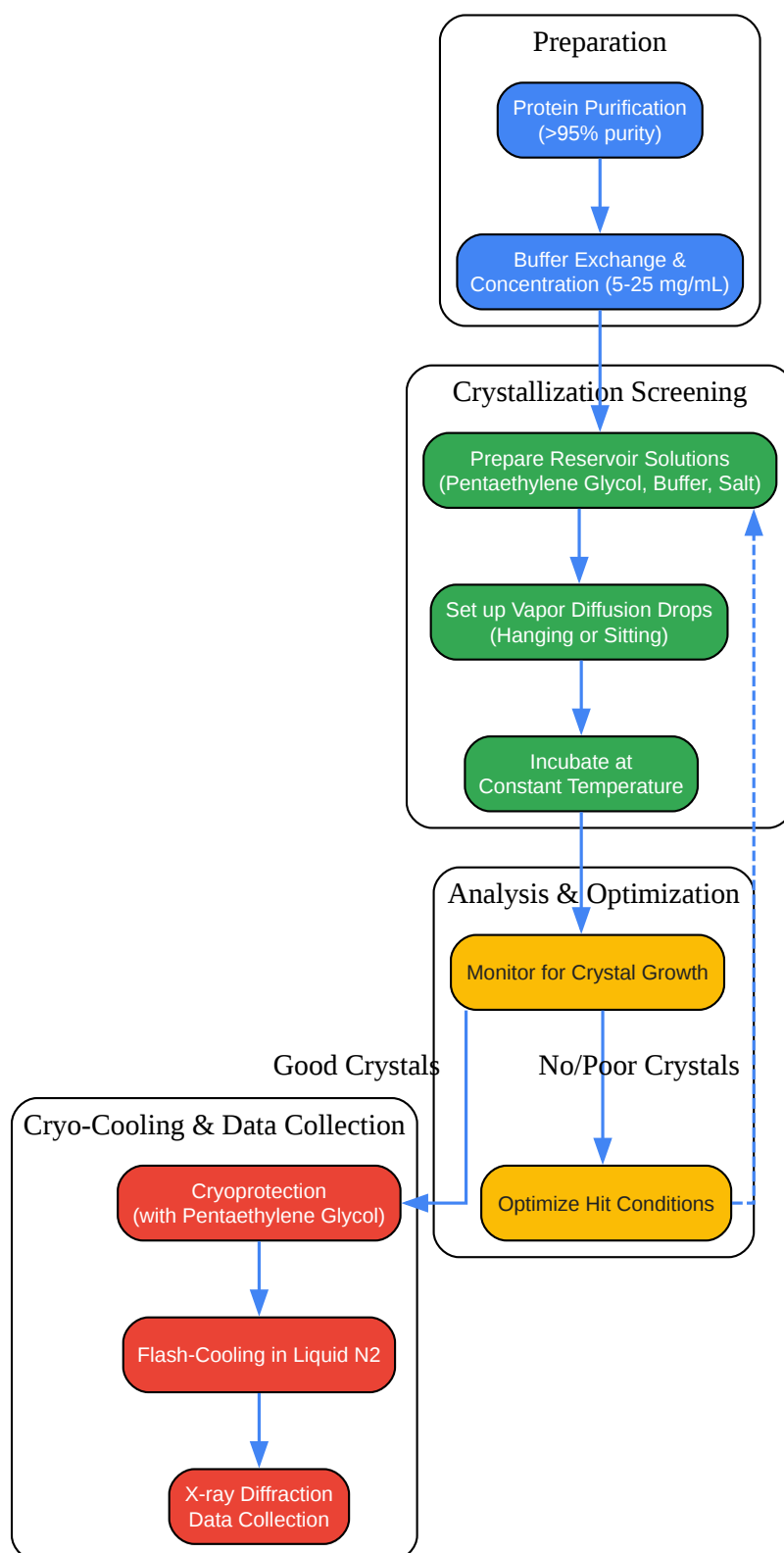
- Prepare the Cryoprotectant Solution: Prepare a solution that is as close as possible to the crystallization condition but with an increased concentration of **pentaethylene glycol**.
- Crystal Soaking (if necessary): If the crystals are sensitive to osmotic shock, a stepwise transfer to the final cryoprotectant concentration may be necessary. Prepare a series of cryoprotectant solutions with increasing concentrations of **pentaethylene glycol** (e.g., in 5% increments). Transfer the crystal sequentially through these drops, allowing it to equilibrate for a few minutes in each. For many robust crystals, a single, quick soak is sufficient.
- Crystal Harvesting: Using a cryo-loop of appropriate size, carefully scoop the crystal from the drop.
- Flash-Cooling: Immediately plunge the loop with the crystal into liquid nitrogen.
- Storage and Data Collection: Store the frozen crystal in liquid nitrogen until it is ready for data collection.

Data Presentation

The following table summarizes typical concentration ranges for **pentaethylene glycol** in crystallization screens.

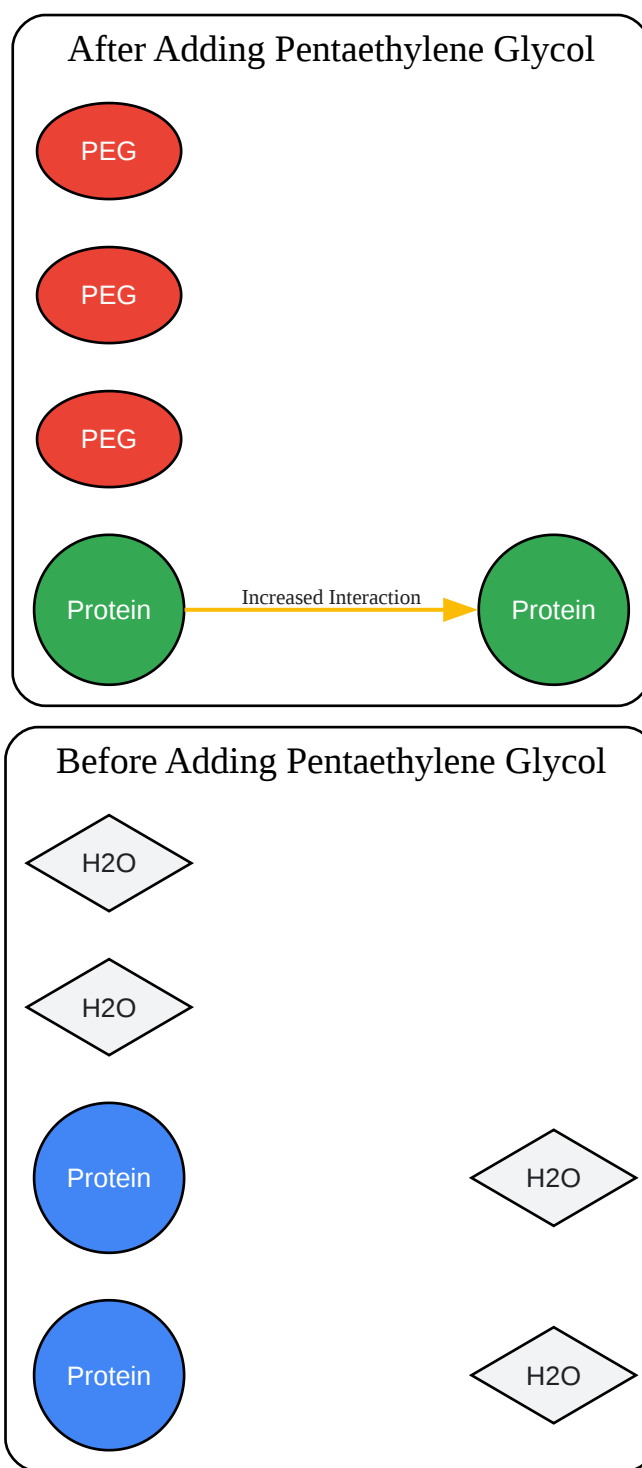
Application	Component	Concentration Range	Notes
Precipitant	Pentaethylene Glycol	5 - 40% (w/v)	Often used in combination with buffers and salts.
Buffer	0.1 M	pH is a critical variable to screen.	
Salt	0.1 - 1.0 M	Can have synergistic effects with PEGs.	
Cryoprotectant	Pentaethylene Glycol	25 - 50% (v/v or w/v)	Concentration should be sufficient to vitrify the solution.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for protein crystallization using **pentaethylene glycol**.



Volume Exclusion Mechanism of Pentaethylene Glycol

[Click to download full resolution via product page](#)

Caption: Volume exclusion effect of **pentaethylene glycol** in protein crystallization.

Conclusion

Pentaethylene glycol is a valuable reagent for protein crystallization, acting as both a precipitant and a cryoprotectant. Its inclusion in modern crystallization screens like MORPHEUS and FUSION underscores its utility in exploring novel chemical space for crystal growth. By understanding its physicochemical properties and following systematic protocols, researchers can effectively incorporate **pentaethylene glycol** into their crystallization strategies to increase the likelihood of obtaining diffraction-quality crystals for structure determination, a critical step in academic research and drug development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pentaethylene glycol | 4792-15-8 [chemicalbook.com]
- 2. Pentaethylene glycol | C₁₀H₂₂O₆ | CID 62551 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Cas 4792-15-8, PENTAETHYLENE GLYCOL | lookchem [lookchem.com]
- To cite this document: BenchChem. [Pentaethylene Glycol: Application and Protocols for Protein Crystallization Screens]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b054325#pentaethylene-glycol-for-protein-crystallization-screens]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com